

Essential Safety and Logistical Information for Handling (Z)-Oleyloxyethyl phosphorylcholine

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Compound of Interest

Compound Name: (Z)-Oleyloxyethyl
phosphorylcholine

Cat. No.: B1662992

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(Z)-Oleyloxyethyl phosphorylcholine is a valuable tool for researchers engaged in the study of inflammatory processes and diseases. As a potent inhibitor of secreted Phospholipase A2 (sPLA2), it plays a crucial role in modulating the production of pro-inflammatory lipid mediators. This document provides essential, immediate safety, and logistical information, including operational and disposal plans, to ensure the safe and effective handling of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

(Z)-Oleyloxyethyl phosphorylcholine is not classified as a hazardous substance. However, in line with good laboratory practice, appropriate personal protective equipment should always be worn when handling this and any other chemical.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety Glasses	ANSI Z87.1-compliant
Hand Protection	Disposable Gloves	Nitrile or Latex
Body Protection	Laboratory Coat	Standard

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **(Z)-Oleyloxyethyl phosphorylcholine** and to ensure a safe laboratory environment.

Handling:

- Avoid direct contact with skin and eyes.
- Use in a well-ventilated area.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place.
- Protect from light.

Spill and Disposal Procedures

In the event of a spill, appropriate procedures should be followed to minimize exposure and environmental contamination. As a non-hazardous substance, disposal is straightforward but should be carried out in accordance with institutional and local regulations.

Spill Response:

- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area with soap and water.

Disposal Plan:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- As a non-hazardous chemical, small quantities may be eligible for disposal in the regular laboratory waste stream, but it is essential to confirm this with your institution's environmental health and safety department.

Scientific and Experimental Information

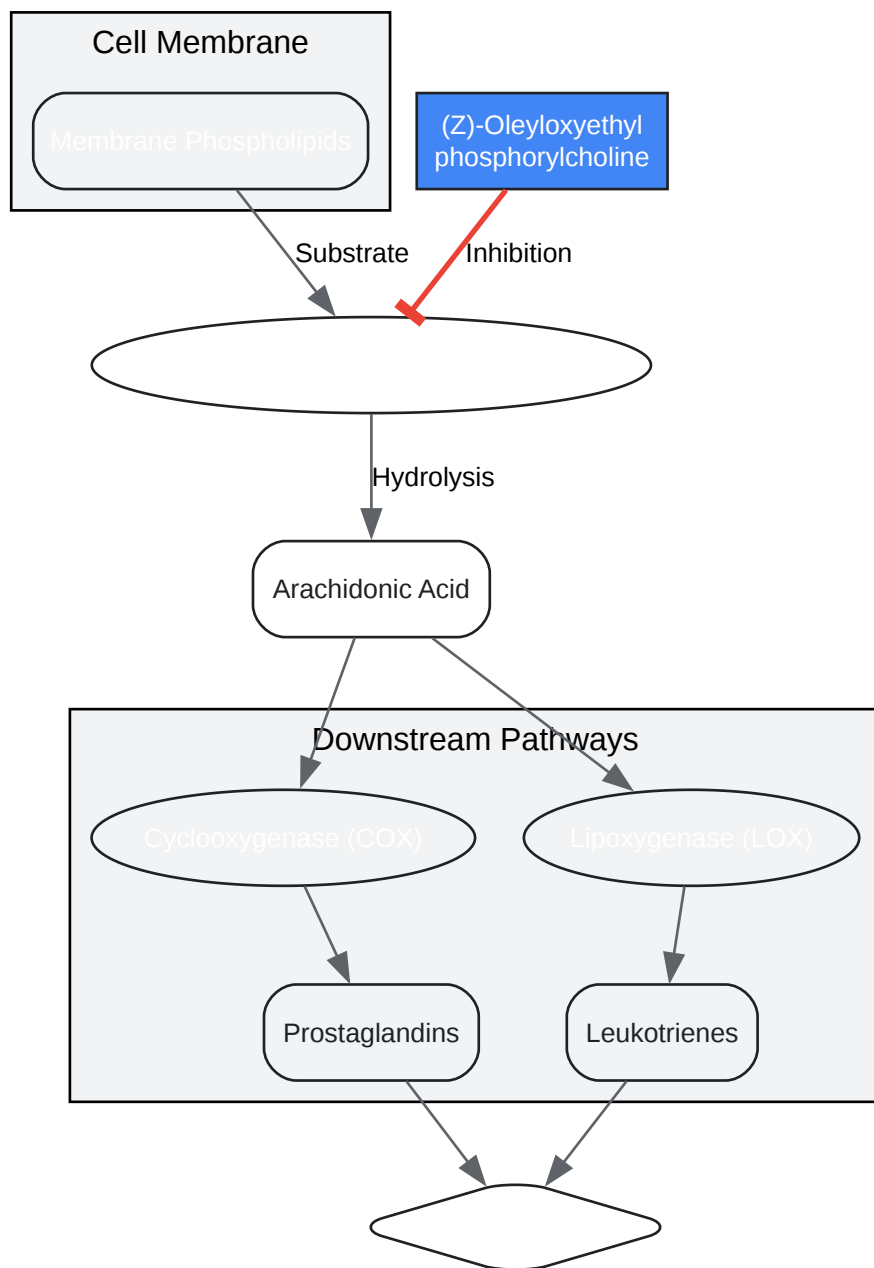
(Z)-Oleyloxyethyl phosphorylcholine's primary mechanism of action is the inhibition of secreted Phospholipase A2 (sPLA2). This enzyme is a key player in the arachidonic acid signaling cascade, a critical pathway in the inflammatory response.

Mechanism of Action: Inhibition of the sPLA2 Signaling Pathway

Secreted Phospholipase A2 enzymes catalyze the hydrolysis of the sn-2 ester bond of phospholipids, releasing arachidonic acid. Arachidonic acid is then metabolized by cyclooxygenase (COX) and lipoxygenase (LOX) enzymes to produce prostaglandins and leukotrienes, respectively. These eicosanoids are potent pro-inflammatory mediators. By inhibiting sPLA2, **(Z)-Oleyloxyethyl phosphorylcholine** effectively blocks the initial step of this cascade, thereby reducing the production of these inflammatory molecules.

Below is a diagram illustrating the sPLA2 signaling pathway and the point of inhibition by **(Z)-Oleyloxyethyl phosphorylcholine**.

sPLA2 Signaling Pathway and Inhibition



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Caption: Inhibition of sPLA2 by **(Z)-Oleyloxyethyl phosphorylcholine**.

Quantitative Data

The inhibitory potency of Oleyloxyethyl phosphorylcholine has been quantified, providing a key metric for its efficacy.

Compound	Target	IC50 Value
Oleyloxyethyl phosphorylcholine	Porcine Pancreatic PLA2	6.2 μ M ^[1]

Experimental Protocol: In Vitro sPLA2 Inhibition Assay

The following provides a generalized workflow for assessing the inhibitory activity of **(Z)-Oleyloxyethyl phosphorylcholine** on sPLA2 in vitro. This protocol is based on commercially available sPLA2 assay kits and can be adapted for specific experimental needs.

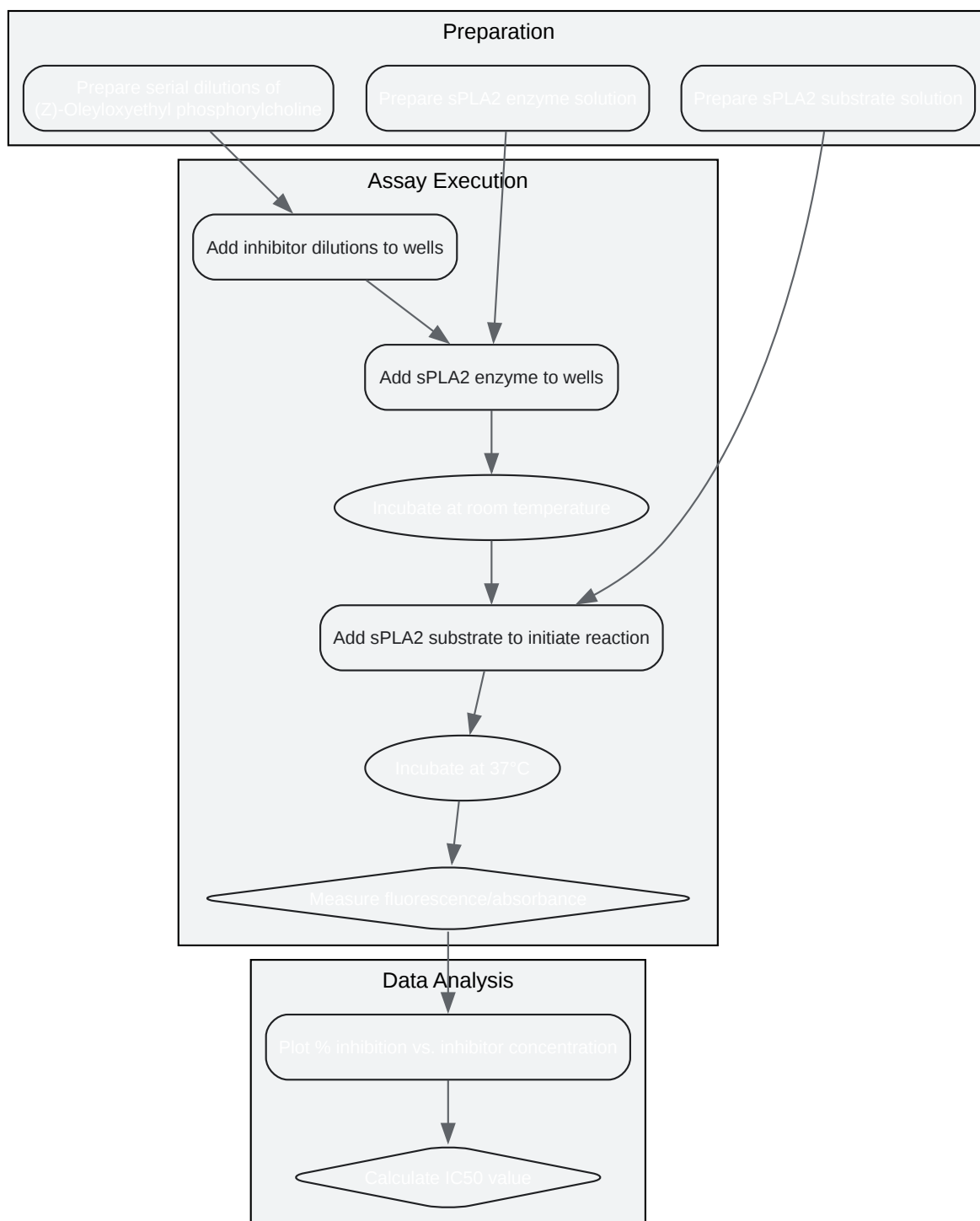
Objective: To determine the IC50 value of **(Z)-Oleyloxyethyl phosphorylcholine** against a specific sPLA2 isoform.

Materials:

- **(Z)-Oleyloxyethyl phosphorylcholine**
- Secreted Phospholipase A2 (sPLA2) enzyme
- sPLA2 substrate (e.g., a fluorescently labeled phospholipid)
- Assay buffer
- 96-well microplate
- Microplate reader

Workflow:

In Vitro sPLA2 Inhibition Assay Workflow

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Caption: Generalized workflow for an in vitro sPLA2 inhibition assay.

Step-by-Step Procedure:

- **Prepare Reagents:** Prepare serial dilutions of **(Z)-Oleyloxyethyl phosphorylcholine** in the appropriate solvent (e.g., DMSO). Prepare the sPLA2 enzyme and substrate solutions in assay buffer according to the manufacturer's instructions.
- **Assay Plate Setup:** To the wells of a 96-well plate, add the assay buffer, followed by the different concentrations of the inhibitor. Include control wells with no inhibitor.
- **Enzyme Addition:** Add the sPLA2 enzyme solution to all wells.
- **Pre-incubation:** Incubate the plate at room temperature for a specified time (e.g., 10-15 minutes) to allow the inhibitor to interact with the enzyme.
- **Reaction Initiation:** Add the sPLA2 substrate solution to all wells to start the enzymatic reaction.
- **Incubation:** Incubate the plate at 37°C for a specified time (e.g., 30-60 minutes).
- **Measurement:** Measure the fluorescence or absorbance using a microplate reader at the appropriate wavelength.
- **Data Analysis:** Calculate the percentage of sPLA2 inhibition for each concentration of **(Z)-Oleyloxyethyl phosphorylcholine**. Plot the percent inhibition against the log of the inhibitor concentration and determine the IC50 value from the resulting dose-response curve.

By providing this comprehensive guide, we aim to empower researchers, scientists, and drug development professionals with the essential information needed for the safe and effective use of **(Z)-Oleyloxyethyl phosphorylcholine** in their critical work. Our commitment is to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond the product itself.

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References

- 1. researchgate.net [researchgate.net]
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